

Personal protective equipment for handling Theaflavin 3'-gallate

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Compound of Interest

Compound Name: *Theaflavin 3'-gallate*

Cat. No.: *B192531*

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Essential Safety and Handling Guide for Theaflavin 3'-gallate

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Theaflavin 3'-gallate** (CAS Number: 30462-34-1).

Adherence to these procedures is critical for ensuring a safe laboratory environment.

Hazard Identification and Classification

Theaflavin 3'-gallate is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] It presents no significant fire, health, or reactivity hazards under standard laboratory conditions.

Hazard Rating	NFPA	HMIS
Health	0	0
Flammability	0	0
Reactivity	0	0
Special		
Source: Cayman Chemical Safety Data Sheet [1]		

Personal Protective Equipment (PPE)

While **Theaflavin 3'-gallate** is not classified as hazardous, standard laboratory good practices should always be followed. The following PPE is recommended to minimize any potential exposure.

Protection Type	Recommended Equipment	Purpose
Hand Protection	Nitrile or latex gloves	To prevent skin contact.
Eye Protection	Safety glasses or goggles	To protect eyes from dust particles.
Body Protection	Standard laboratory coat	To protect clothing and skin from spills.
Respiratory Protection	Not generally required	A dust mask may be used if handling large quantities of powder to avoid inhalation of fine particles.

Operational Handling and Storage

Handling:

- No special handling measures are required.[\[1\]](#)

- Avoid the formation of dust.
- Ensure adequate ventilation in the work area.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature is -20°C for long-term stability.

Accidental Release and First Aid Measures

Spill Response:

- Personal Precautions: No special personal protective equipment is required beyond standard lab attire for minor spills.[\[1\]](#)
- Containment and Cleaning: For solid spills, pick up the material mechanically and place it in a suitable container for disposal.[\[1\]](#) Avoid generating dust.
- Environmental Precautions: Do not allow large quantities to enter sewers, surface water, or ground water as it is considered slightly hazardous for water.[\[1\]](#)

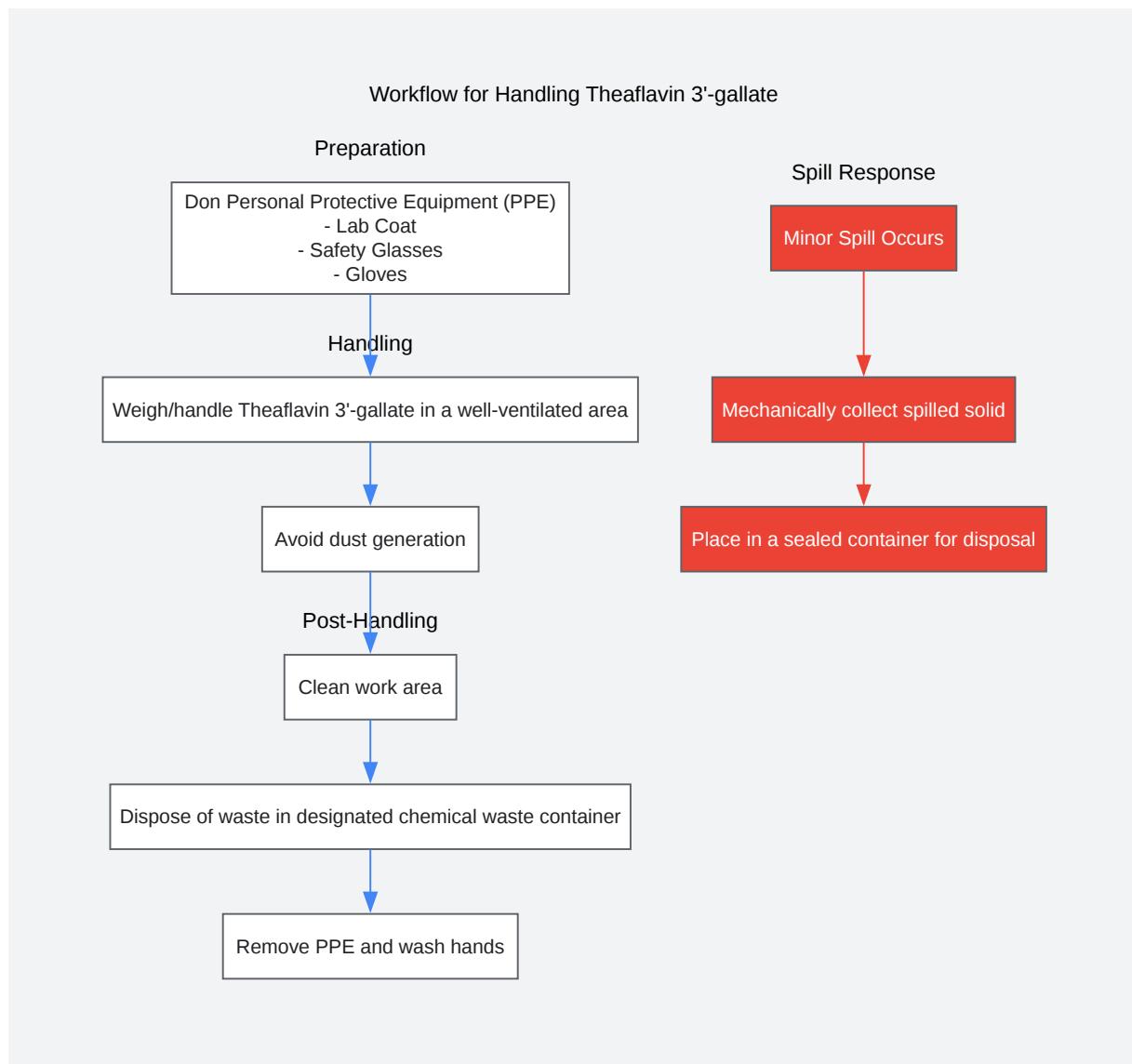
First Aid:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Wash the affected area with soap and water.
- After Eye Contact: Rinse opened eye for several minutes under running water.
- After Ingestion: If swallowed, rinse mouth with water and seek medical advice.

Disposal Plan

Dispose of **Theaflavin 3'-gallate** and any contaminated materials in accordance with local, state, and federal regulations. While it is not classified as hazardous waste, it should not be disposed of in the regular trash or sewer system. Contact your institution's environmental health and safety office for specific guidance on chemical waste disposal.

Handling Workflow

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Caption: Procedural workflow for the safe handling of **Theaflavin 3'-gallate**.

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References

- 1. cdn.caymancell.com [cdn.caymancell.com]
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